Technical Guide: Solubility & Handling of 2-Bromo-4-nitro-1,3-thiazole[1]

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Compound of Interest

Compound Name:	*2-Bromo-4-nitro-1,3-thiazole*
CAS No.:	*41731-79-7*
Cat. No.:	*B1630121*

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Executive Summary & Compound Identity

2-Bromo-4-nitro-1,3-thiazole is an electron-deficient heterocyclic building block used primarily as an electrophile in nucleophilic aromatic substitution (

) reactions and as a precursor for aminothiazole scaffolds.[1][2] Its solubility profile is dominated by the strong electron-withdrawing nature of the nitro group at the C4 position and the polarizable bromine at C2.[1]

Property	Specification
CAS Number	41731-79-7 (Distinct from 5-nitro isomer: 3034-48-8)
Formula	
Molecular Weight	208.03 g/mol
Predicted LogP	~1.6 – 2.0 (Lipophilic, low water solubility)
Appearance	Yellow to brownish crystalline solid

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Solubility Landscape

The solubility of **2-Bromo-4-nitro-1,3-thiazole** follows a "polar-aprotic preference" typical of nitro-functionalized heterocycles.[1] The nitro group creates a strong dipole, making the compound highly soluble in solvents that can stabilize this dipole without hydrogen bonding competition.

Solvent Compatibility Matrix

Data derived from structural analysis and standard protocols for nitro-halo-azoles.[1]

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Solvent Class	Representative Solvents	Solubility Grade	Application Context
Polar Aprotic	DMSO, DMF, DMAc, NMP	High (>100 mg/mL)	Primary Reaction Media. Ideal for displacements due to dipole stabilization and anion activation. [1]
Chlorinated	DCM, Chloroform	High (>50 mg/mL)	Extraction & Transfer. Excellent for dissolving the compound during workup or chromatographic loading.
Polar Protic	Methanol, Ethanol	Moderate (Heat Required)	Recrystallization. Moderate solubility at RT; high solubility at reflux. Often used with water as an antisolvent.
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to High	General Handling. Good for TLC spotting and intermediate transfers. Acetone is excellent for rapid dissolution.
Non-Polar	Hexanes, Heptane, Toluene	Low / Insoluble	Precipitation/Antisolvent. Used to crash out the product from concentrated organic layers.

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Aqueous	Water, Brine	Insoluble	Wash Medium. The compound partitions strictly into the organic phase during aqueous workup.

Mechanistic Insights & Experimental Protocols

Dissolution Mechanism

The 4-nitro group exerts a powerful inductive (

) and mesomeric (

) effect, significantly reducing the electron density of the thiazole ring.[1]

- Why DMSO works: The sulfoxide oxygen of DMSO interacts favorably with the electron-deficient

  -system of the thiazole ring, while the methyl groups solvate the lipophilic bromine region.[1]
- Why Water fails: The lattice energy of the crystalline solid, reinforced by intermolecular dipole-dipole interactions between nitro groups, exceeds the hydration enthalpy provided by water molecules.

Protocol: Recrystallization for Purification

Since the 4-nitro isomer is often synthesized via cyclization or rearrangement, crude samples may contain isomeric impurities.[1]

- Solvent Selection: Use Ethanol (EtOH) or Methanol (MeOH).
- Dissolution: Suspend the crude solid in the minimum amount of solvent. Heat to reflux (

  for EtOH) until fully dissolved.
  - Note: If insoluble particulates remain at reflux, filter hot through a pre-warmed glass frit.
- Crystallization: Remove from heat and allow to cool slowly to room temperature.

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- Optimization: If no crystals form, add warm water dropwise (antisolvent) until persistent turbidity is observed, then cool to

  .

- Isolation: Filter the yellow needles/prisms and wash with cold (

) Hexane/Ethanol (9:1) mixture.

Protocol: Reaction Setup

When using **2-Bromo-4-nitro-1,3-thiazole** as an electrophile (displacing Br), solvent choice controls the reaction rate.[1]

- Recommended Solvent: Anhydrous DMF or Acetonitrile (MeCN).
- Rationale: These solvents solvate the cationic counter-ion of the nucleophile (e.g.,

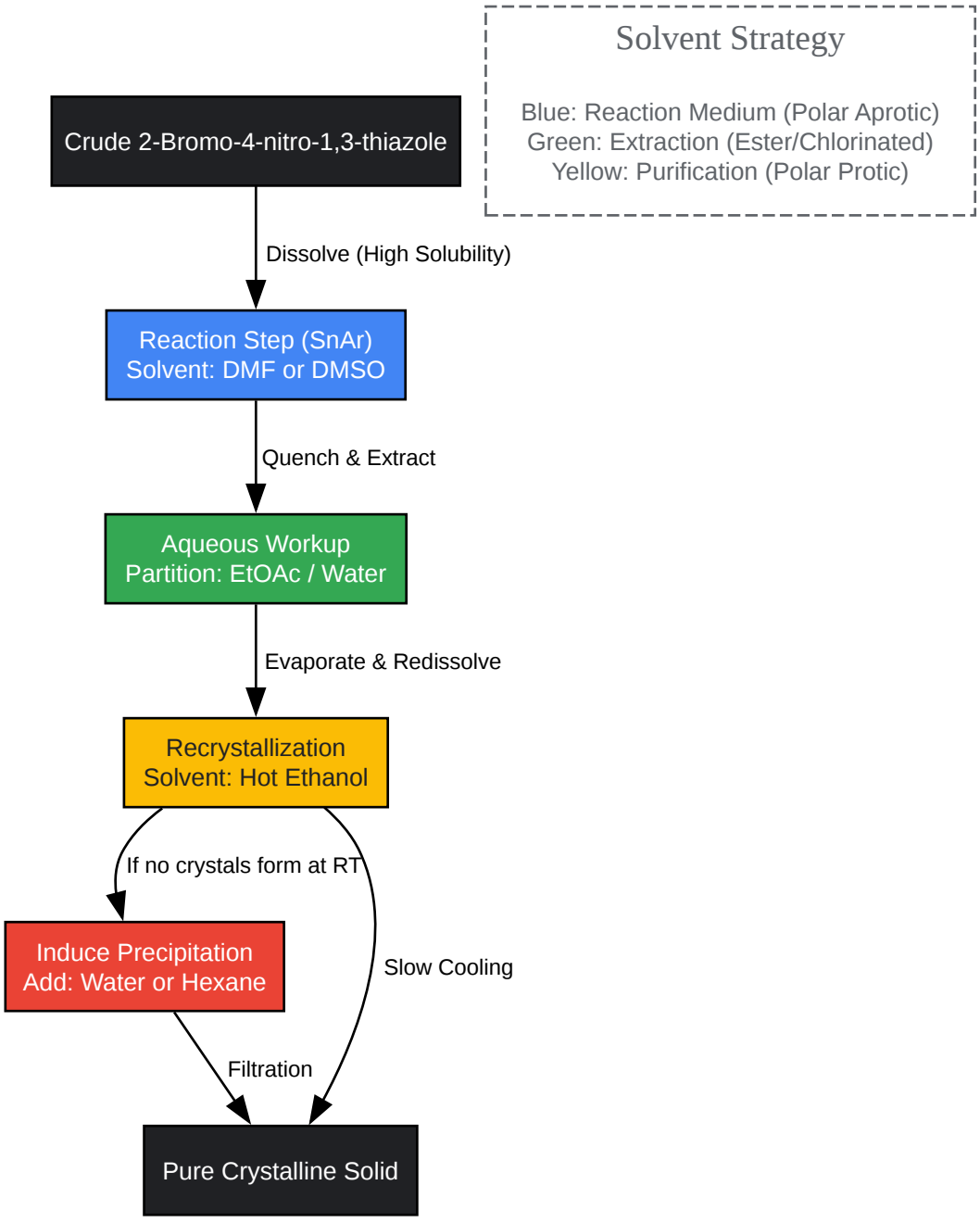
  or

  ), leaving the nucleophilic anion "naked" and more reactive toward the C2 position.
- Avoid: Alcohols (MeOH/EtOH) if using strong alkoxide nucleophiles, as transesterification or solvent competition may occur.

Workflow Visualization

The following diagram outlines the logical flow for solvent selection during a standard synthesis and purification cycle involving this compound.

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Caption: Solvent switching strategy for processing **2-Bromo-4-nitro-1,3-thiazole** from reaction to pure isolate.

Safety & Stability

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- Energetic Profile: Nitro-heterocycles can be energetic.[1] While **2-bromo-4-nitro-1,3-thiazole** is generally stable at room temperature, avoid heating dry solids above

  without thermal analysis (DSC).[1]

- Skin Sensitization: Thiazole halides are potent skin irritants and sensitizers. Handle only in a fume hood with nitrile gloves.

- Storage: Store at

  under inert gas (Argon/Nitrogen) to prevent hydrolysis or photolytic degradation of the C-Br bond.[1]

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